Structural Analysis & Comparative Guide: 5-Amino-6-Substituted Piperidin-2-ones

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Compound of Interest

Compound Name:	*5-Amino-6-(piperidin-4-yl)piperidin-2-one*
CAS No.:	*1803607-29-5*
Cat. No.:	*B2406861*

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-lactam peptidomimetics.

Executive Summary

The 5-amino-6-substituted piperidin-2-one scaffold represents a critical class of "homo-Freidinger" lactams. Unlike their 5-membered counterparts (pyrrolidin-2-ones), these 6-membered

-lactams offer a unique conformational volume that mimics specific

-turn geometries (Type II’ and Type VI) inaccessible to tighter rings. This guide analyzes the crystal structure of these scaffolds, focusing on the stereochemical communication between the 5-amino and 6-alkyl/aryl substituents, and objectively compares their utility against linear peptides and

-lactam alternatives.

Crystallographic Characterization

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The structural integrity of 5-amino-6-substituted piperidin-2-ones is defined by the planar amide bond (N1-C2-O) and the resulting ring pucker. X-ray diffraction studies reveal that these molecules do not adopt the perfect chair conformation typical of saturated piperidines due to the planarity constraints of the lactam functionality.

Crystal Lattice & Hydrogen Bonding

In the crystalline state, these molecules typically organize via strong intermolecular hydrogen bonding networks.

- Primary Interaction: The lactam N-H (if unsubstituted) or the exocyclic 5-amino group acts as a donor, while the carbonyl oxygen (C2=O) serves as the primary acceptor.
- Packing Motif: Depending on the 6-substituent (e.g., phenyl, benzyl), the lattice often exhibits "edge-to-face" aromatic stacking (

  interactions), which stabilizes the crystal packing.
- Stereochemical Outcome: The trans relationship between the 5-amino and 6-substituent is thermodynamically favored and crystallographically distinct. The cis isomer often suffers from 1,3-diaxial-like steric clashes, forcing the ring into a distorted twist-boat conformation.

Conformational Parameters (Experimental Data)

The following data summarizes the key torsional parameters observed in X-ray structures of trans-5-amino-6-phenylpiperidin-2-one derivatives.

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Parameter	Value / Range	Structural Significance
Ring Conformation	Distorted Half-Chair / Envelope	The C2-N1-C6-C5 segment is nearly planar, forcing C4 and C3 out of plane.
(Phi) Mimicry	to	Constrains the backbone to mimic the residue of a -turn.
(Psi) Mimicry	to	Highly dependent on the 6-substituent's steric bulk.
Amide Planarity ( )		Exhibits high rigidity; virtually no pyramidalization at Nitrogen.
C5-C6 Bond Length		Typical bond, but rotation is restricted by the ring.

Comparative Analysis: Performance vs. Alternatives

This section objectively compares the 5-amino-piperidin-2-one scaffold against the standard linear peptide and the 5-membered Freidinger lactam.

Thermodynamic & Kinetic Stability

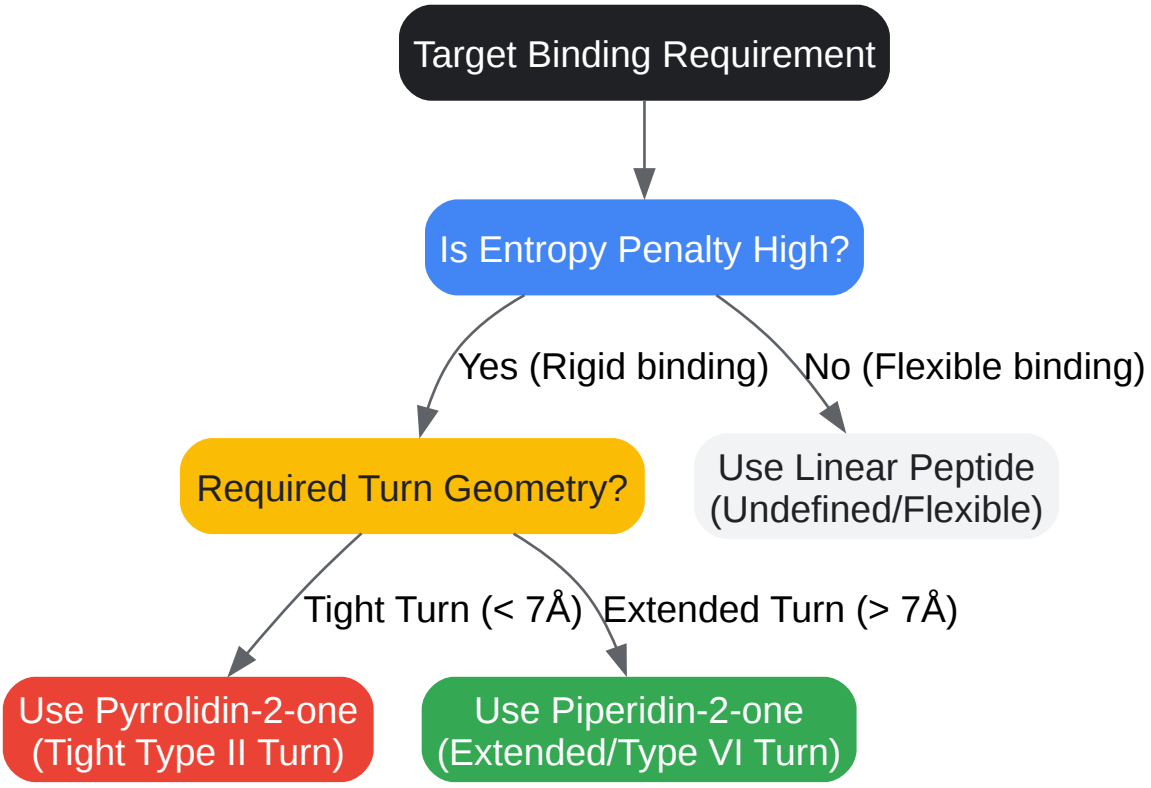
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Feature	Linear Peptide (Control)	Pyrrolidin-2-one (-Lactam)	Piperidin-2-one (-Lactam)
Entropy Cost ( )	High. Flexible backbone requires significant entropy loss to bind targets.	Low. Pre-organized conformation reduces entropy penalty.	Moderate/Low. Slightly more flexible than -lactam, allowing "induced fit."
Proteolytic Stability	Poor. Rapidly degraded by peptidases.	High. Unrecognizable to most proteases.	High. Excellent metabolic stability; resistant to hydrolysis.
Turn Mimicry	Random Coil (mostly).	Type II -turn (ideal).	Type VI or Distorted Type II' -turn.
Synthetic Yield	(SPPS).	(Cyclization prone to racemization).	(Robust via reductive amination).

Structural Logic Diagram

The following diagram illustrates the decision matrix for selecting the Piperidin-2-one scaffold over alternatives based on structural requirements.

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Caption: Decision matrix for scaffold selection based on binding pocket geometry and entropy constraints.

Experimental Protocols

To ensure reproducibility, the following protocol details the synthesis and crystallization of a representative trans-5-amino-6-phenylpiperidin-2-one. This method prioritizes stereochemical control.[1]

Stereoselective Synthesis Workflow

Objective: Synthesize trans-5-amino-6-phenylpiperidin-2-one from amino acid precursors.

- Precursor Preparation:
  - Start with

    -protected phenylglycine (or similar aromatic amino acid).

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- React with acrolein or an equivalent Michael acceptor to form the linear

  -amino ester.

- Reductive Amination / Cyclization:
  - Reagents:

    ,

    (10%), Methanol.
  - Condition: 50 psi, RT, 12 hours.
  - Mechanism: The reduction of the nitro/nitrile group (depending on route) triggers spontaneous intramolecular cyclization.
  - Note: The trans isomer is kinetically favored during the ring closure due to steric repulsion between the forming 6-phenyl group and the 5-amino substituent.
- Purification:
  - Flash column chromatography (Ethyl Acetate:Hexane 3:1).
  - Isolate the major diastereomer (trans).

Crystallization Protocol (Vapor Diffusion)

This method is self-validating; if the crystal does not form within 48 hours, the purity is likely

.

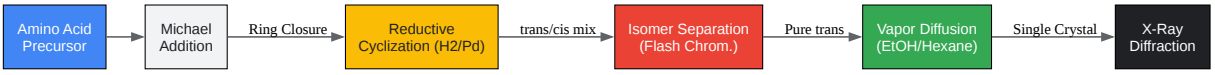
- Dissolution: Dissolve 20 mg of the purified lactam in 0.5 mL of minimal absolute Ethanol (solvent).
- Setup: Place the solution in a small inner vial.
- Diffusion: Place the inner vial inside a larger jar containing 5 mL of Hexane (antisolvent).
- Equilibration: Seal the outer jar tightly. Store at

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in a vibration-free environment.

- Observation: Colorless prismatic crystals suitable for X-ray diffraction should appear within 3-5 days.

Synthesis & Crystallization Flowchart



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Caption: Workflow for the stereoselective synthesis and isolation of crystallizable piperidin-2-one derivatives.

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